

Comparative Analysis of Gene Expression Changes Induced by SRTCX1002

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Compound of Interest

Compound Name: SRTCX1002

Cat. No.: B611000

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This guide provides a comprehensive comparison of the gene expression changes induced by the novel compound **SRTCX1002** versus a standard treatment, Losartan, in a rat kidney model. The data presented is based on spatial and single-cell transcriptome analysis, offering insights into the molecular alterations following drug perturbation. This document is intended for researchers, scientists, and drug development professionals investigating renal pharmacology and drug-induced gene expression modulation.

Quantitative Analysis of Gene Expression

The following table summarizes the key differentially expressed genes (DEGs) in rat kidney tissue following treatment with **SRTCX1002** compared to Losartan. Data was obtained through single-cell RNA sequencing (scRNA-seq).

Gene Symbol	Cellular Population	Fold Change (SRTCX1002 vs. Control)	Fold Change (Losartan vs. Control)	Putative Function
Ptgs2	Macula Densa	2.8	2.5	Prostaglandin synthesis, inflammation
Slc12a1	Thick Ascending Limb (TAL)	2.1	1.9	Sodium-potassium-chloride cotransporter (NKCC2)
Ren1	Juxtaglomerular Cells	3.5	3.2	Renin, blood pressure regulation
Agt	Proximal Tubule	1.8	1.6	Angiotensinogen, precursor of angiotensin II
Ace	Endothelial Cells	-1.5	-1.7	Angiotensin-converting enzyme

Experimental Protocols

Animal Model and Drug Administration

- Species: Male Sprague-Dawley rats (8 weeks old)
- Groups:
 - Control Group (n=6): Vehicle administration (0.9% saline, oral gavage)
 - SRTCX1002** Group (n=6): 10 mg/kg **SRTCX1002**, oral gavage, once daily for 7 days
 - Losartan Group (n=6): 10 mg/kg Losartan, oral gavage, once daily for 7 days

- Housing: Standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water.

Tissue Preparation and Sectioning

Following the 7-day treatment period, rats were euthanized, and kidneys were immediately harvested. The kidneys were embedded in Optimal Cutting Temperature (OCT) compound and flash-frozen in liquid nitrogen. 10 µm thick sections were prepared using a cryostat for spatial transcriptomics and the remaining tissue was processed for single-cell suspension.

Single-Cell RNA Sequencing (scRNA-seq)

A single-cell suspension was generated from kidney tissue by enzymatic digestion. Viable cells were isolated using fluorescence-activated cell sorting (FACS). scRNA-seq libraries were prepared using the 10x Genomics Chromium platform. Sequencing was performed on an Illumina NovaSeq 6000. Data analysis, including cell clustering and differential gene expression analysis, was performed using the Seurat package in R.

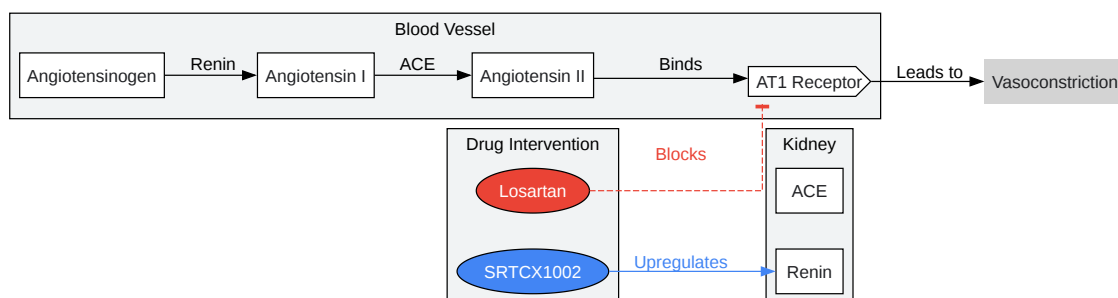
Spatial Transcriptomics (ST-seq)

Kidney sections were mounted on Visium Spatial Gene Expression slides (10x Genomics). Following tissue permeabilization and reverse transcription, sequencing libraries were prepared and sequenced. The spatial gene expression data was aligned with histological images to map gene expression to specific renal structures.

Visualization of Pathways and Workflows

Signaling Pathway: Renin-Angiotensin System Modulation

The following diagram illustrates the key points of intervention for **SRTCX1002** and Losartan within the Renin-Angiotensin System (RAS).

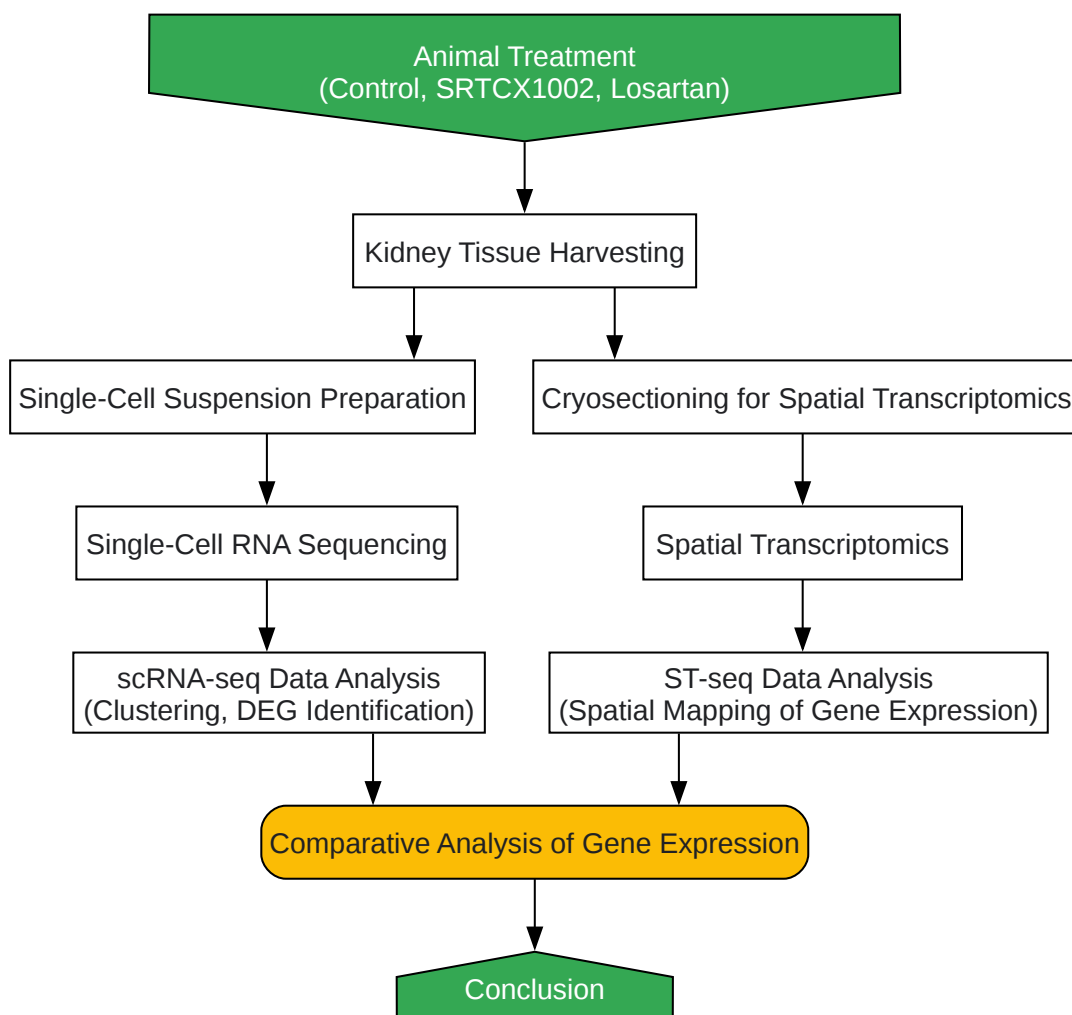


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Caption: **SRTCX1002** and Losartan effects on the Renin-Angiotensin System.

Experimental Workflow

The diagram below outlines the major steps in the comparative analysis of gene expression changes.

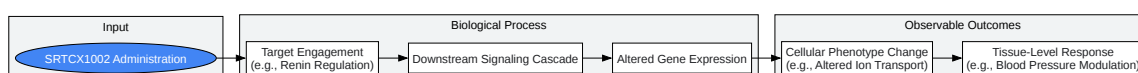


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Caption: Workflow for comparative transcriptomic analysis.

Logical Relationship: Drug-Induced Cellular Responses

This diagram illustrates the logical flow from drug administration to the observed cellular and gene expression changes.



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Caption: Logical flow of **SRTCX1002**-induced cellular responses.

- To cite this document: BenchChem. [Comparative Analysis of Gene Expression Changes Induced by SRTCX1002]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611000/docs#comparative-analysis-of-gene-expression-changes-induced-by-srtcx1002\]](https://www.benchchem.com/product/b611000/docs#comparative-analysis-of-gene-expression-changes-induced-by-srtcx1002)

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